

In-Depth Technical Safety Guide: (2-Bromo-6-fluorophenyl)hydrazine hydrochloride

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Compound of Interest

Compound Name: (2-Bromo-6-fluorophenyl)hydrazine hydrochloride

Cat. No.: B151079

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety information for **(2-Bromo-6-fluorophenyl)hydrazine hydrochloride** (CAS No. 1049729-31-8), a compound utilized in organic synthesis, particularly for pharmaceuticals, dyes, and pesticides.^[1] The following sections summarize its known properties, hazards, and handling procedures to ensure safe laboratory practices.

Chemical and Physical Properties

(2-Bromo-6-fluorophenyl)hydrazine hydrochloride is a solid at room temperature.^[2] While comprehensive physical data is limited in publicly available safety data sheets, the following information has been compiled.

Property	Value	Source
CAS Number	1049729-31-8	Aaron Chemicals, Key Organics
Molecular Formula	C ₆ H ₇ BrClFN ₂	Aaron Chemicals, Synthonix, Inc.
Molecular Weight	241.49 g/mol	Aaron Chemicals, Sunway Pharm Ltd
Melting Point	176-179 °C	Biosynth
Appearance	Not specified	-
Purity	>97%	Biosynth

Toxicological Information

Detailed quantitative toxicological studies for **(2-Bromo-6-fluorophenyl)hydrazine hydrochloride** are not available in the reviewed safety data sheets. The primary hazards are related to irritation and potential harm upon direct contact or inhalation.[\[1\]](#)

Hazard Category	Description	Precautionary Statements
Acute Oral Toxicity	May be harmful if swallowed.	Wash mouth with water if ingested. Seek medical attention.
Acute Dermal Toxicity	May be harmful in contact with skin.	Wash off with soap and plenty of water.
Acute Inhalation Toxicity	May be harmful if inhaled.	Move person into fresh air.
Skin Corrosion/Irritation	Causes skin irritation.	Wear protective gloves.
Eye Damage/Irritation	Causes serious eye irritation.	Wear eye protection.

Hazard Identification and Classification

The compound is classified as hazardous. The following table summarizes the hazard statements and pictograms as found in supplier safety data sheets.

GHS Classification	Hazard Statements	Pictogram	Signal Word
Skin Irritant (Category 2)	H315: Causes skin irritation	Warning	
Eye Irritant (Category 2A)	H319: Causes serious eye irritation	Warning	
Specific Target Organ Toxicity	H335: May cause respiratory irritation	Warning	
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	

Experimental Protocols

Detailed experimental protocols for the determination of the toxicological and physical properties of **(2-Bromo-6-fluorophenyl)hydrazine hydrochloride** are not provided in the publicly available Safety Data Sheets. The information presented is based on standardized GHS classification guidelines.

Safety and Handling

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

Aspect	Recommendation
Ventilation	Use only in a well-ventilated area, preferably a chemical fume hood.
Personal Protective Equipment	Wear protective gloves, clothing, and eye/face protection.
Hygiene	Wash hands thoroughly after handling.
Storage	Store in a cool, dry, well-ventilated place. Keep container tightly closed. ^[2] Recommended storage is under an inert gas. ^[1]

First Aid Measures

The following are the recommended first aid procedures in case of exposure.

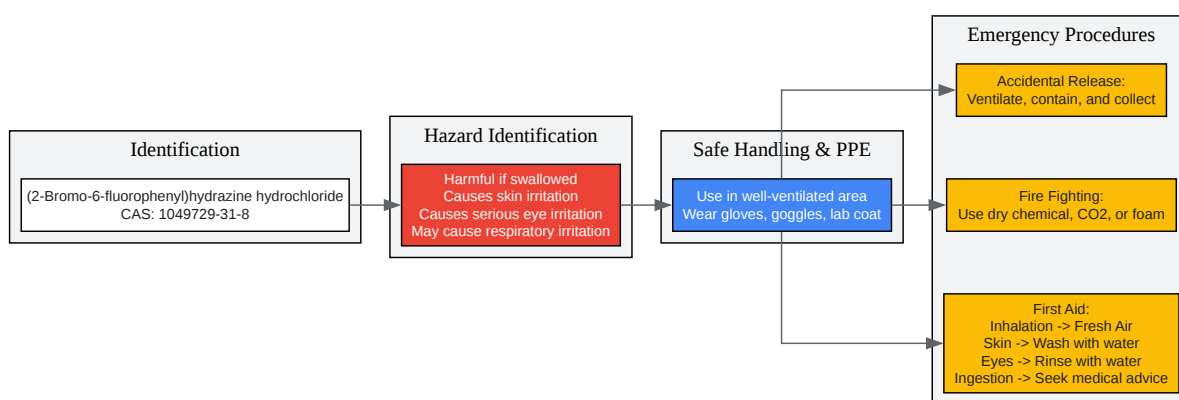
Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Fire Fighting and Accidental Release Measures

Measure	Protocol
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Accidental Release	Ensure adequate ventilation. Avoid dust formation. Sweep up and shovel into a suitable container for disposal.

Logical Flow of Safety Information

The following diagram illustrates the logical relationship between the identification of the chemical and the subsequent safety procedures.



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Caption: Logical workflow from chemical identification to safety procedures.

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References

- 1. biosynce.com [biosynce.com]
- 2. (2-Bromo-6-fluorophenyl)hydrazine hydrochloride - CAS:1049729-31-8 - Sunway Pharm Ltd [3wpharm.com]
- To cite this document: BenchChem. [In-Depth Technical Safety Guide: (2-Bromo-6-fluorophenyl)hydrazine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151079#2-bromo-6-fluorophenyl-hydrazine-hydrochloride-safety-data-sheet]

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